

# 2-dodecyl-1,3-benzothiazole CAS number and properties

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## Compound of Interest

Compound Name: 2-Dodecyl-1,3-benzothiazole

Cat. No.: B15160653

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## An In-Depth Technical Guide to 2-Dodecyl-1,3-benzothiazole

This technical guide provides a comprehensive overview of **2-dodecyl-1,3-benzothiazole**, a long-chain alkyl derivative of the benzothiazole heterocyclic system. This document is intended for researchers, scientists, and professionals in drug development and material science who are interested in the synthesis, properties, and potential applications of this compound.

## Chemical Identity and Properties

While a specific CAS (Chemical Abstracts Service) number for **2-dodecyl-1,3-benzothiazole** is not readily available in public chemical databases, its molecular structure and formula can be definitively established. The compound consists of a benzothiazole core substituted at the 2-position with a dodecyl group.

Table 1: Physicochemical Properties of **2-Dodecyl-1,3-benzothiazole**

Property	Value	Source/Method
Molecular Formula	C <sub>19</sub> H <sub>29</sub> NS	Calculated
Molecular Weight	303.51 g/mol	Calculated
Appearance	Waxy solid or viscous liquid	Inferred from similar compounds
Melting Point	Estimated to be in the range of 40-50 °C	Based on the melting point of 2-(benzothiazol-2-ylthio)-N-dodecylacetamide (43-45 °C) [1]
Boiling Point	> 200 °C (at atmospheric pressure)	Estimated based on the boiling point of the parent benzothiazole (227-228 °C) and the added alkyl chain[2]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and hydrocarbons.	General solubility characteristics of long-chain alkylated heterocycles

## Synthesis of 2-Dodecyl-1,3-benzothiazole

The synthesis of 2-alkyl-substituted benzothiazoles is well-documented in the scientific literature. A common and efficient method involves the condensation reaction between 2-aminothiophenol and a corresponding carboxylic acid or aldehyde.[3] For the synthesis of **2-dodecyl-1,3-benzothiazole**, dodecanoic acid would be the appropriate starting material.

## General Experimental Protocol: Condensation of 2-Aminothiophenol with Dodecanoic Acid

This protocol is a generalized procedure based on established methods for the synthesis of 2-substituted benzothiazoles.[3]

Materials:

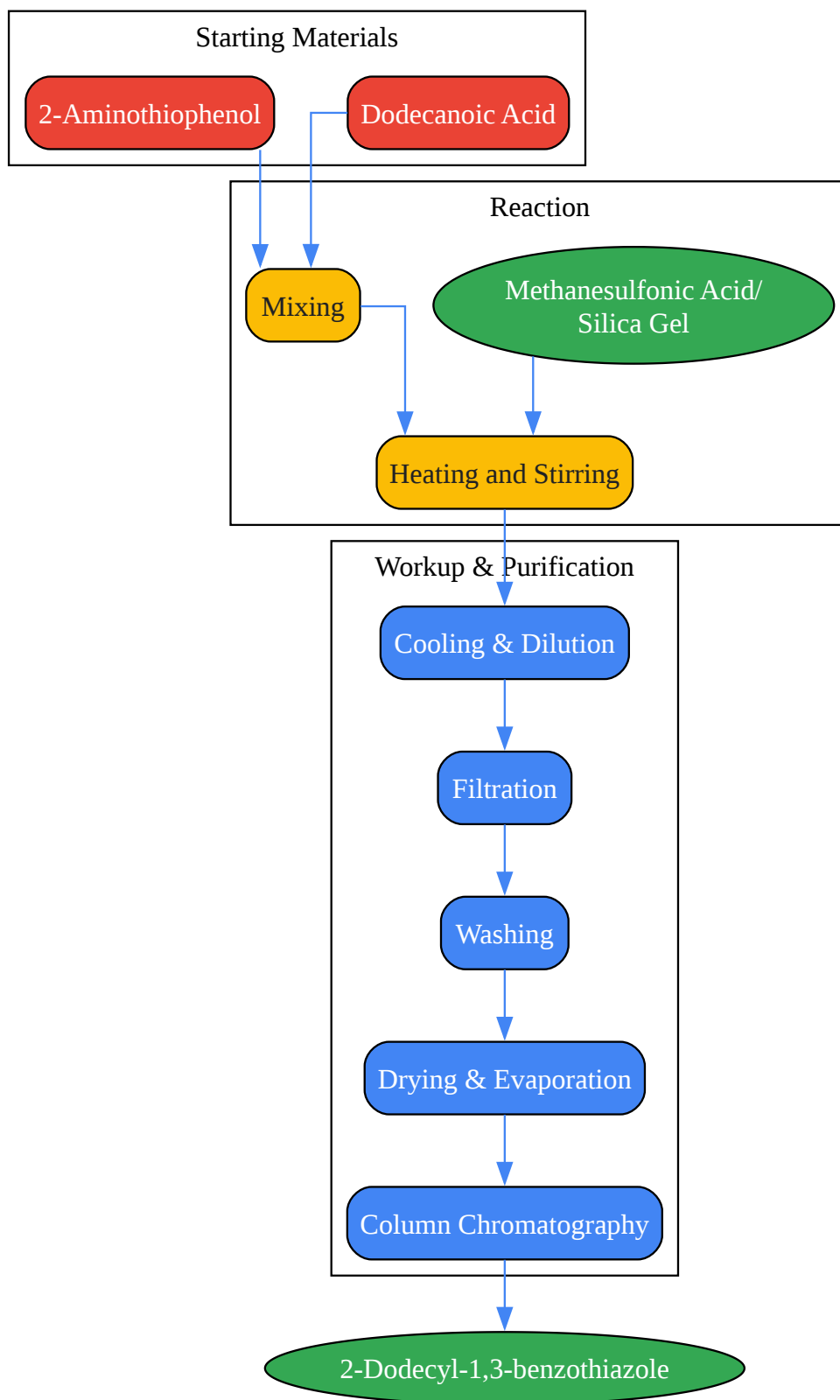
- 2-Aminothiophenol

- Dodecanoic acid
- Methanesulfonic acid
- Silica gel
- Dichloromethane (or another suitable solvent)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and hotplate
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-aminothiophenol (1 equivalent) and dodecanoic acid (1.1 equivalents).
- **Catalyst Addition:** To this mixture, add a heterogeneous catalyst of methanesulfonic acid supported on silica gel.[3]
- **Reaction Conditions:** The reaction mixture is heated to a temperature of 100-120 °C with vigorous stirring. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion of the reaction, the mixture is cooled to room temperature and diluted with dichloromethane. The solid catalyst is removed by filtration.
- **Purification:** The organic filtrate is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine. The organic layer is then dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

- Final Product: The resulting crude product can be further purified by column chromatography on silica gel to yield pure **2-dodecyl-1,3-benzothiazole**.



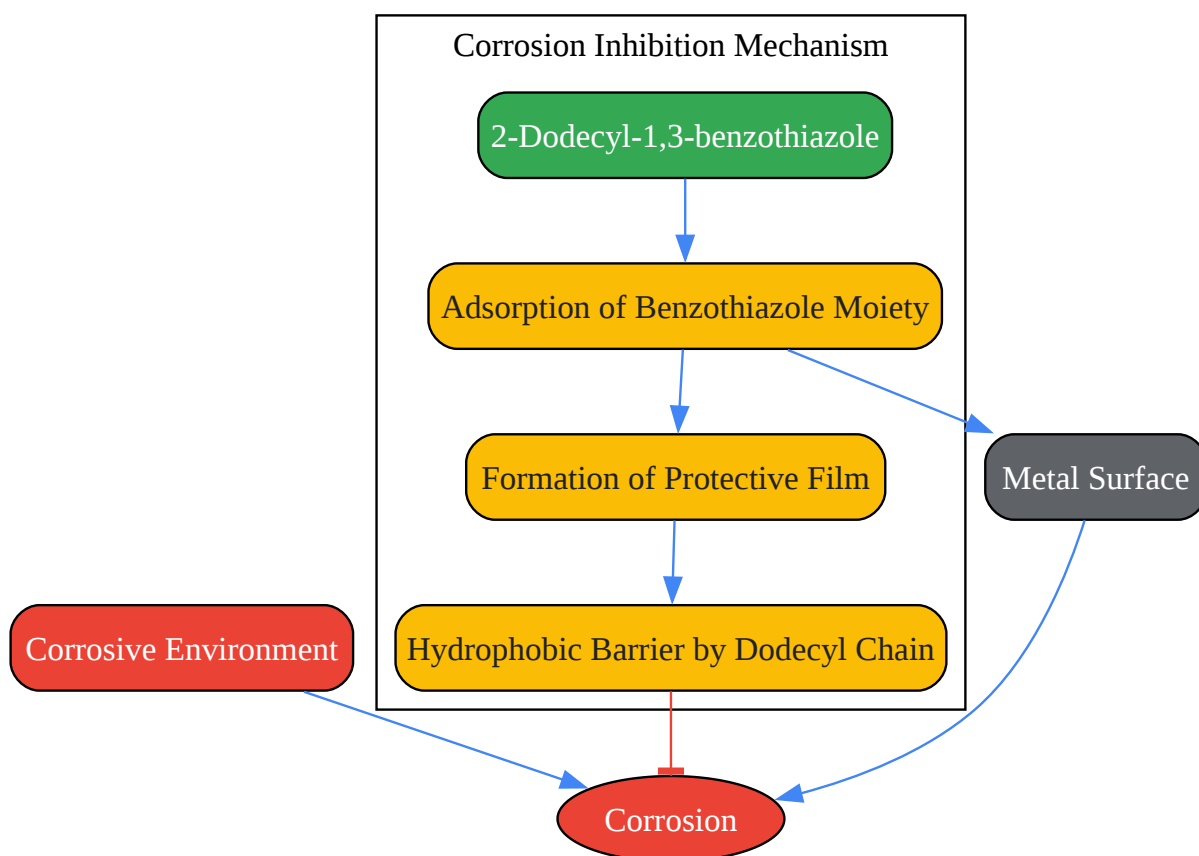
[Click to download full resolution via product page](#)Synthetic Workflow for **2-Dodecyl-1,3-benzothiazole**

## Potential Applications

Benzothiazole derivatives are known for a wide range of industrial and pharmaceutical applications.[4] The presence of the long dodecyl chain in **2-dodecyl-1,3-benzothiazole** suggests its utility in applications where surface activity and hydrophobicity are important.

## Corrosion Inhibition

Long-chain alkylated heterocyclic compounds are often effective corrosion inhibitors for various metals and alloys, particularly in acidic environments. The benzothiazole moiety can adsorb onto the metal surface through the nitrogen and sulfur heteroatoms, forming a protective film. The hydrophobic dodecyl chain then acts as a barrier, repelling corrosive aqueous species.



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### Logical Diagram of Corrosion Inhibition

## Lubricant Additives

The long alkyl chain and the polar benzothiazole head group give **2-dodecyl-1,3-benzothiazole** amphiphilic properties, making it a candidate for use as a lubricant additive. Such molecules can form boundary films on metal surfaces, reducing friction and wear under high-pressure conditions. Additionally, benzothiazole derivatives have been investigated as antioxidants in lubricating oils, preventing oxidative degradation at high temperatures.[1]

## Signaling Pathways and Mechanisms of Action

Currently, there is no specific information available in the scientific literature regarding the biological activity or interaction of **2-dodecyl-1,3-benzothiazole** with specific signaling pathways. The primary areas of research for benzothiazole derivatives with long alkyl chains are in material science and industrial applications rather than pharmacology.

## Conclusion

**2-Dodecyl-1,3-benzothiazole** is a molecule of interest due to its structural features that suggest potential applications as a corrosion inhibitor and lubricant additive. While specific physicochemical data and a dedicated CAS number are not widely reported, its synthesis can be readily achieved through established methods for 2-alkyl-benzothiazoles. Further research into the physical and performance characteristics of this compound is warranted to fully explore its utility in industrial applications.

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